

Handling & Incompatibility Overview of Related Organoaluminum Compounds

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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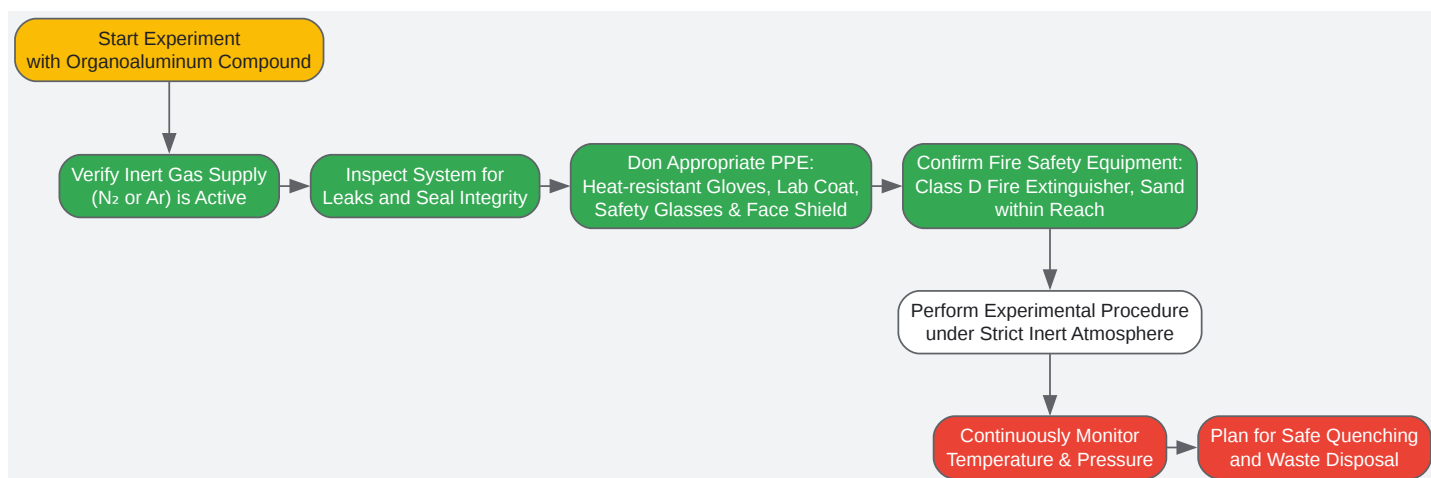
The table below summarizes key hazards and incompatibilities for compounds with similar reactivity to tributylaluminum, such as **trimethylaluminum (TMA)** and **triethylaluminum (TEA)** [1] [2] [3].

| Hazard/Incompatibility | Consequence & Characteristics | Key Mitigation Strategies |
|------------------------|--|--|
| Air / Oxygen [3] | Pyrophoric: Ignites spontaneously on contact with air. Can be ignited by cryogenic liquid oxygen [3]. | Use sealed systems under inert atmosphere (e.g., nitrogen, argon); perform procedures in a fume hood or glove box [1]. |
| Water & Moisture [3] | Violent Reaction: Reacts explosively with water, releasing flammable gases (e.g., methane, ethane) [3]. | Ensure all equipment and reagents are thoroughly dried; use air-free techniques [1]. |
| Oxidizers [3] | Fire and Explosion Risk [3]. | Store and handle separately from all oxidizing agents. |
| Acids & Alcohols [3] | Energetic Reaction: The polarized metal-carbon bonds are easily protonated, releasing flammable hydrocarbons [3]. | Handle with the same precautions as for water and oxidizers. |

| Hazard/Incompatibility | Consequence & Characteristics | Key Mitigation Strategies |
|------------------------|--|---|
| Material Compatibility | Corrosion: Can corrode equipment not made of specialized materials [2]. | Use reactors made of stainless steel or specialized corrosion-resistant alloys [2]. |

Experimental & Safety Workflow

The following diagram outlines a general experimental workflow highlighting the critical safety checks and procedures for handling pyrophoric materials like organoaluminum compounds. This process is based on the safety principles identified in the search results [1] [2] [3].



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Frequently Asked Questions (FAQs)

- **What is the primary safety concern when handling compounds like trimethylaluminum and triethylaluminum?** The primary concern is their **pyrophoric nature**; they ignite spontaneously upon

contact with air. They also react violently with water and any materials containing hydroxyl groups (like alcohols) or acids [3].

- **What engineering controls are mandatory for working with these materials?** All procedures must be conducted in a properly functioning fume hood or, ideally, within an isolated, inert-atmosphere glovebox to prevent exposure to air and moisture [1].
- **What type of fire extinguisher is required for organoaluminum compound fires?** A Class D fire extinguisher, designed for combustible metal fires, must be readily available. Sand can also be used to smother small fires [3].
- **Why is material compatibility important for reactor equipment?** These highly reactive compounds can corrode standard equipment, leading to leaks and failures. Reactors and pipes must be constructed from specialized materials like stainless steel or certain alloys to ensure safety and prevent contamination [2].
- **How do regulatory standards impact the handling of these chemicals?** Agencies like OSHA enforce strict guidelines for handling, storage, and transportation. Compliance requires significant investment in safety infrastructure, training, and process documentation [1].

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References

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2. How Trimethylaluminum (TMA) Works — In One Simple ... [linkedin.com]
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